Furan-Modified Peptides: Precision Synthesis and Bioorthogonal Applications[1]

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Compound of Interest

Compound Name:	*(S)-N-Boc-2-furylalanine tert-butylamine*
CAS No.:	*881690-67-1*
Cat. No.:	*B3162816*

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Abstract

The incorporation of furan-containing unnatural amino acids (UAAs), specifically 3-(2-furyl)-L-alanine (Fua), into peptides offers a unique entry point for "on-demand" chemical reactivity.[1] Unlike standard functional groups, the furan moiety remains chemically inert during standard Solid Phase Peptide Synthesis (SPPS) and physiological conditions but can be selectively activated to function as a diene in Diels-Alder ligations or converted into a reactive electrophile via photo-oxidation.[1] This guide details the technical protocols for synthesizing Fua-peptides, overcoming specific cleavage challenges, and deploying them for site-specific labeling and protein interaction mapping.

The Chemical Logic of Furan in Peptides

The furan ring is an aromatic, electron-rich heterocycle. In the context of peptide engineering, it serves as a "masked" reactive group. Its utility rests on two distinct orthogonal reactivity modes:

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- Diels-Alder (DA) Cycloaddition: Furan acts as a diene, reacting with electron-deficient dienophiles (e.g., maleimides) to form bicyclic adducts.[1][2] This reaction is reversible (retro-DA), allowing for controlled release applications (e.g., hydrogels).[1]
- Oxidative Activation: Upon exposure to singlet oxygen (

  ), the furan ring undergoes [4+2] cycloaddition to form an unstable endoperoxide, which rearranges into a highly reactive keto-enal. This electrophile rapidly cross-links with nucleophiles (Lys, Cys) on proximal proteins, making it a powerful tool for mapping ligand-receptor interactions.[1]

Solid Phase Peptide Synthesis (SPPS) of Furan-Peptides[1]

Building Block Selection

The standard building block is Fmoc-3-(2-furyl)-L-alanine (Fmoc-Fua-OH).[1] It is commercially available, chiral, and structurally analogous to Histidine or Phenylalanine but with the furan ring replacing the imidazole or benzene.

- Molecular Weight: 377.4 g/mol [1][3]
- Stereochemistry: L-isomer (S-configuration) is standard for bioactive peptides.[1]

Resin and Coupling Strategy

Furan is compatible with standard Fmoc/tBu protocols.

- Resin: Rink Amide (for C-terminal amides) or Wang (for C-terminal acids).[1]
- Coupling Reagents: HATU/HOAt or DIC/HOBt are effective.
- Base: DIPEA (Diisopropylethylamine) or NMM (N-methylmorpholine).[1]
- Protocol: Standard 1-hour coupling at room temperature is sufficient.[1] Double coupling is recommended for sequences >15 residues.

The Critical Control Point: Acidolytic Cleavage

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While the furan ring is stable to 20% piperidine (deprotection), it is acid-sensitive. The electron-rich oxygen makes the ring susceptible to electrophilic attack and polymerization under strong acidic conditions (TFA).

The Scavenger Problem: Standard cleavage cocktails often contain 1,2-ethanedithiol (EDT) to scavenge carbocations. However, EDT is detrimental to furan peptides. In the presence of TFA, EDT attacks the furan ring, leading to ring-opening and the formation of bis-dithioacetal by-products, significantly reducing yield.

The Solution: Avoid EDT. Use Triisopropylsilane (TIPS) or 3,6-dioxa-1,8-octanedithiol (DODT). [1] DODT is less aggressive toward the furan ring than EDT while still protecting Cys/Met residues.

Experimental Protocol 1: Optimized Cleavage for Fua-Peptides

Component	Role	Volume % (Standard)	Volume % (Cys/Met containing)
TFA	Acidolytic Agent	95%	94%
Water	Scavenger (tBu cations)	2.5%	2.5%
TIPS	Scavenger (Trityl cations)	2.5%	-
DODT	Scavenger (Sulfur protection)	-	2.5%
Phenol	Scavenger (Pbf cations)	-	1.0% (Optional)

Step-by-Step Procedure:

- Wash: Wash the resin-bound peptide with DCM (3x) and dry under nitrogen.[1]
- Cocktail Prep: Prepare the cleavage cocktail (freshly made). Do not use EDT.
- Incubation: Add cocktail to resin (10 mL per gram of resin). Shake gently for 2 hours at room temperature.

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- Note: Limit exposure to <3 hours to prevent acid-catalyzed furan degradation.[1]

- Precipitation: Filter the filtrate into cold diethyl ether (-20°C).
- Centrifugation: Centrifuge at 3000 rpm for 5 mins. Decant ether.
- Purification: Dissolve pellet in H2O/Acetonitrile (0.1% TFA) and purify via RP-HPLC immediately. Avoid prolonged storage in acidic solution.

Applications and Methodologies

Diels-Alder Bioconjugation (The "Click" Mode)

Furan-peptides react with maleimide-functionalized probes (PEG, fluorophores).[1] This reaction is slower than azide-alkyne click chemistry but offers reversibility.[1]

- Conditions: Aqueous buffer (PBS, pH 7.4) or mixed solvent (H2O/Acetonitrile).[1]
- Acceleration: The reaction is accelerated in water due to the hydrophobic effect.
- Thermodynamics: The exo adduct is kinetically favored; the endo adduct is thermodynamically favored. Heating (60-90°C) promotes the Retro-Diels-Alder reaction, releasing the maleimide.[1]

Oxidative Cross-Linking (The "Warhead" Mode)

This is the primary application for drug discovery (target deconvolution). The furan peptide binds its receptor; irradiation triggers local cross-linking to the receptor.

Experimental Protocol 2: Photo-Oxidation Cross-Linking

Materials:

- Fua-peptide (Ligand)[1]
- Target Protein (Receptor)[1][4]
- Photosensitizer: Rose Bengal (RB) or Rhodamine B.[4]
- Light Source: White light or Green Laser (532 nm).

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Workflow:

- Incubation: Incubate Fua-peptide (1-10 µM) with Target Protein in PBS (pH 7.[1]4) for 30 mins to establish equilibrium binding.
- Sensitizer Addition: Add Rose Bengal (final conc. 0.5 - 2 µM).
- Irradiation: Irradiate the sample for 5–15 minutes.
  - Mechanism:[1][5][6][7] RB generates singlet oxygen (

).[4]
  - Reaction: Furan

    Endoperoxide

    Keto-enal.[1]
  - Ligation: Keto-enal reacts with proximal Lysine (

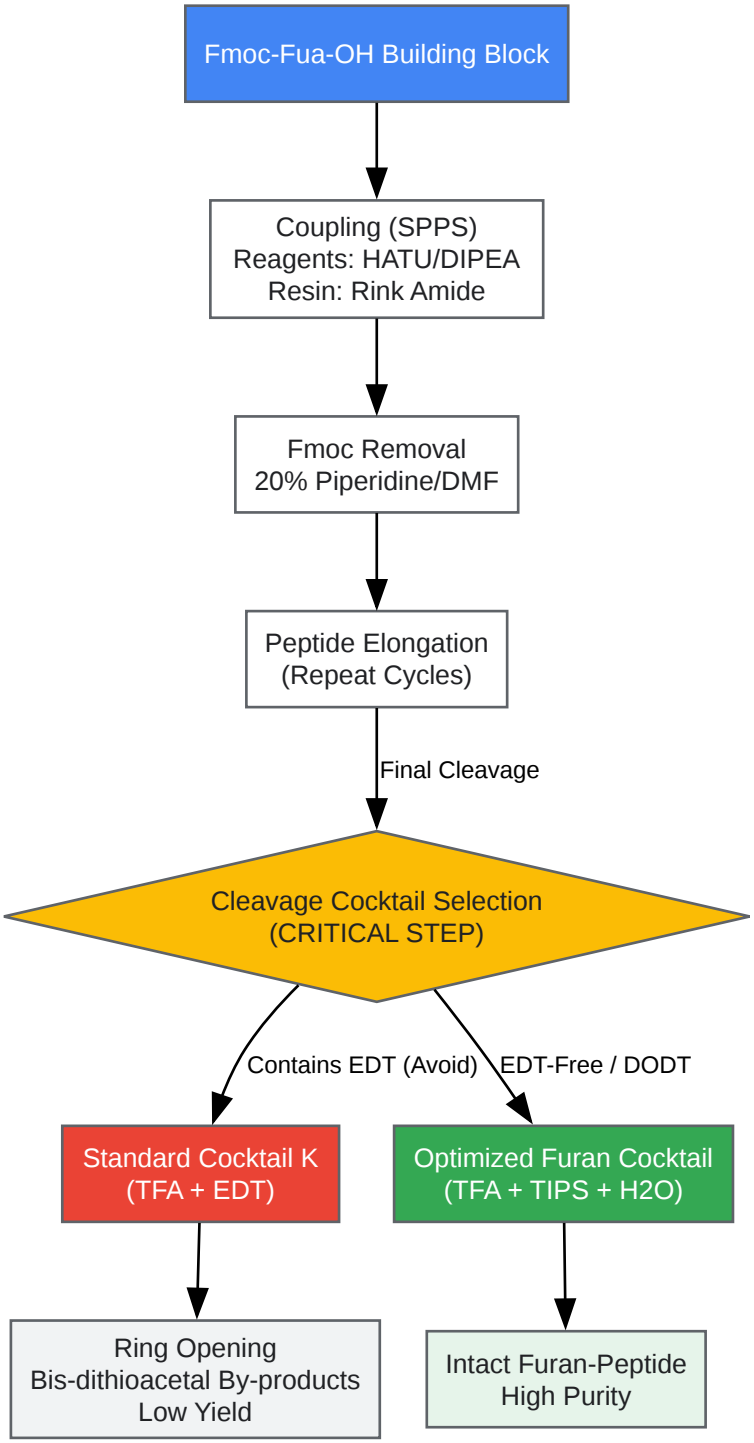
    -NH2) or Cysteine (-SH) on the target protein.[1]
- Analysis: Analyze via SDS-PAGE / Western Blot (shift in molecular weight) or LC-MS/MS (to identify cross-linked residue).

Visualizing the Workflows

Figure 1: Synthesis and Cleavage Logic

This diagram illustrates the SPPS workflow, highlighting the critical decision point regarding scavenger choice to avoid furan degradation.

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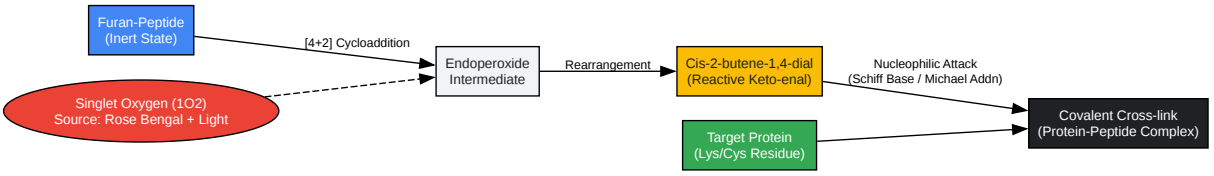
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Caption: Optimized SPPS workflow for Furan-peptides. Note the critical divergence at the cleavage step to avoid EDT-mediated ring degradation.

Figure 2: Photo-Oxidative Activation Pathway

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This diagram details the mechanism of action for using Fua-peptides as proximity probes.[1]



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Caption: Mechanism of Furan photo-activation. The inert furan is converted by singlet oxygen into a reactive keto-enal warhead for site-specific cross-linking.[1][4]

References

- Structural basis of furan-amino acid recognition by a polyspecific aminoacyl-tRNA-synthetase and its genetic encoding in human cells. Source: PubMed / ChemBioChem (2014) URL:[1][Link]
- Stability and cleavage conditions of (2-furyl)-L-alanine-containing peptides. Source: PubMed / Journal of Peptide Science (2004) URL:[Link]
- Furan-modified peptides for crosslinking to GPCRs. Source: Ghent University Library (Thesis) URL:[1][Link][1]
- Equipping Coiled-Coil Peptide Dimers With Furan Warheads Reveals Novel Cross-Link Partners. Source: Frontiers in Chemistry (2021) URL:[Link]
- Diels-Alder Mediated Controlled Release From a Poly(ethylene Glycol) Based Hydrogel. Source: Biomacromolecules (2013) URL:[1][6][Link][1]

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Sources

- 1. Fmoc-L-2-Furylalanine | C22H19NO5 | CID 2734451 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. chemimpex.com [chemimpex.com]
- 4. Frontiers | Equipping Coiled-Coil Peptide Dimers With Furan Warheads Reveals Novel Cross-Link Partners [frontiersin.org]
- 5. Predict the products of the following reactions. (d) furan + tran... | Study Prep in Pearson+ [pearson.com]
- 6. Diels-Alder mediated controlled release from a poly(ethylene glycol) based hydrogel - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. A bacterial biosynthetic pathway for methylated furan fatty acids - PMC [pmc.ncbi.nlm.nih.gov]

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